

Introduction: The 2-Phenylindole Scaffold as a Privileged Structure

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Compound of Interest

Compound Name:	<i>Ethyl 2-phenyl-1H-indole-3-carboxylate</i>
CAS No.:	36779-16-5
Cat. No.:	B1598388

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In the landscape of medicinal chemistry, certain molecular frameworks consistently appear in a multitude of biologically active compounds. These are termed "privileged structures" due to their ability to interact with diverse biological targets. The 2-phenylindole scaffold is a quintessential example of such a structure, forming the core of numerous agents with therapeutic potential.^{[1][2]} This guide focuses on a key derivative, **Ethyl 2-phenyl-1H-indole-3-carboxylate**, a versatile building block that serves as a foundational template for drug discovery programs. Its unique arrangement of a lipophilic phenyl group at the 2-position and a hydrogen-bond accepting carboxylate at the 3-position provides a rich platform for synthetic modification and biological screening. Derivatives of this core have demonstrated significant promise as anticancer, anti-inflammatory, antimicrobial, and antiviral agents, making a thorough understanding of its fundamental properties essential for researchers in the field.^{[1][3][4]}

Core Synthesis: The Fischer Indole Synthesis

The most reliable and widely adopted method for constructing the 2-phenyl-1H-indole-3-carboxylate core is the Fischer indole synthesis, a classic reaction discovered in 1883.^{[5][6]}

This acid-catalyzed reaction proceeds by the cyclization of an arylhydrazone, which is itself formed from the condensation of a substituted phenylhydrazine with a ketone or aldehyde.^{[6][7]}

The reaction mechanism involves several key steps:

- **Hydrazone Formation:** Phenylhydrazine reacts with an appropriate β -keto ester, in this case, ethyl benzoylacetate, to form the corresponding phenylhydrazone intermediate.
- **Tautomerization:** The phenylhydrazone tautomerizes to its enamine form.
- **[8][8]-Sigmatropic Rearrangement:** Under acidic conditions, the protonated enamine undergoes a concerted^{[8][8]}-sigmatropic rearrangement (a variant of the Claisen rearrangement), which is the key bond-forming step that sets up the indole framework.^[6]
- **Cyclization & Aromatization:** The resulting intermediate undergoes an intramolecular electrophilic attack to form a cyclic aminal. Subsequent elimination of an ammonia molecule leads to the formation of the stable, aromatic indole ring.^[6]

Strong acids like polyphosphoric acid (PPA), zinc chloride (ZnCl_2), or p-toluenesulfonic acid are typically employed as catalysts to drive the reaction to completion.^{[6][7]}

Experimental Protocol: Fischer Indole Synthesis

This protocol describes a representative procedure for the synthesis of **Ethyl 2-phenyl-1H-indole-3-carboxylate**.

Materials:

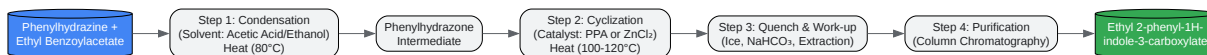
- Phenylhydrazine
- Ethyl benzoylacetate
- Glacial Acetic Acid or Ethanol
- Polyphosphoric Acid (PPA) or Zinc Chloride (ZnCl_2)
- Ethyl acetate

- Hexane
- Saturated aqueous sodium bicarbonate solution
- Crushed ice
- Silica gel for column chromatography

Procedure:

- **Hydrazone Formation:** In a round-bottom flask, dissolve ethyl benzoylacetate (1.0 eq) and phenylhydrazine (1.1 eq) in glacial acetic acid or ethanol. Stir the mixture at 80°C for 1-2 hours to facilitate the formation of the phenylhydrazone. Monitor the reaction's progress by Thin Layer Chromatography (TLC).
- **Cyclization:** Carefully add the acid catalyst (e.g., polyphosphoric acid, ~10 eq by weight) to the reaction mixture in portions. The mixture will become viscous.
- **Heating:** Heat the reaction mixture to 100-120°C with vigorous stirring for 2-4 hours. The color will darken as the reaction proceeds. Continue monitoring by TLC until the starting material is consumed.
- **Work-up:** Allow the mixture to cool to room temperature and then carefully pour it onto crushed ice with stirring to quench the reaction.
- **Neutralization:** Slowly add a saturated aqueous solution of sodium bicarbonate to the acidic mixture until effervescence ceases and the pH is neutral (~7-8).
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the resulting crude solid by column chromatography on silica gel, eluting with a gradient of hexane/ethyl acetate to afford the pure product.

Synthesis Workflow Diagram



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Caption: Fischer Indole Synthesis Workflow.

Physicochemical Properties

The fundamental physical and chemical properties of **Ethyl 2-phenyl-1H-indole-3-carboxylate** are summarized below. These values are critical for designing experimental conditions, including solvent selection for reactions and purification.

Property	Value	Source/Note
Molecular Formula	C ₁₇ H ₁₅ NO ₂	PubChem CID: 71729133 (for 5-methyl analog)
Molecular Weight	265.31 g/mol	Calculated
Appearance	Typically an off-white to pale yellow solid	General observation for indole derivatives
Melting Point	~130-150 °C	Varies with purity. Analog (Ethyl 2-methylindole-3-carboxylate) melts at 134-136 °C.[9]
Solubility	Freely soluble in organic solvents like dichloromethane, ethyl acetate, and ethanol.[1]	Insoluble in water.
logP (calc.)	~4.0-4.5	Estimated based on analogs like the 5-methyl derivative (XLogP3: 4.3).[10]

Spectroscopic Characterization

Spectroscopic analysis provides an unambiguous confirmation of the molecular structure. The expected data for **Ethyl 2-phenyl-1H-indole-3-carboxylate** are detailed below.

¹H NMR Spectroscopy

- Indole NH (~8.1-8.5 ppm): A broad singlet, which is exchangeable with D₂O. Its downfield shift is due to the aromatic nature of the indole ring and deshielding.
- Aromatic Protons (7.2-7.8 ppm): A complex multiplet region integrating to 9 protons. This includes the four protons on the indole's benzene ring and the five protons of the C2-phenyl substituent.
- Ethyl Ester CH₂ (~4.3-4.4 ppm): A quartet, resulting from coupling to the three methyl protons.
- Ethyl Ester CH₃ (~1.3-1.4 ppm): A triplet, resulting from coupling to the two methylene protons.

¹³C NMR Spectroscopy

- Ester Carbonyl (~165 ppm): The ester C=O group is typically found in this region.
- Aromatic Carbons (110-140 ppm): A series of signals corresponding to the 12 carbons of the indole and phenyl rings. Key signals include C2 and C3 of the indole, which are highly influenced by their substituents.
- Ethyl Ester CH₂ (~60 ppm): The methylene carbon of the ethyl group.
- Ethyl Ester CH₃ (~14 ppm): The terminal methyl carbon of the ethyl group.

Infrared (IR) Spectroscopy

- N-H Stretch (~3300-3400 cm⁻¹): A sharp to medium peak characteristic of the indole N-H bond.
- C-H Aromatic Stretches (~3000-3100 cm⁻¹): Signals corresponding to the C-H bonds on the aromatic rings.

- C=O Ester Stretch ($\sim 1670\text{-}1690\text{ cm}^{-1}$): A strong, sharp absorption band, characteristic of a conjugated ester carbonyl group.[\[11\]](#)
- C=C Aromatic Stretches ($\sim 1450\text{-}1600\text{ cm}^{-1}$): Multiple bands corresponding to the vibrations of the aromatic rings.

Mass Spectrometry (MS)

- Molecular Ion (M^+): The expected exact mass for $C_{17}H_{15}NO_2$ would be observed via High-Resolution Mass Spectrometry (HRMS). The nominal mass would show a molecular ion peak at $m/z = 265$.

Reactivity and Structure-Activity Relationship (SAR) Insights

The reactivity of **Ethyl 2-phenyl-1H-indole-3-carboxylate** is centered on three main regions: the indole nitrogen (N1), the C3-ester, and the phenyl rings. These sites are primary targets for synthetic modification in drug development.

- N1 Position: The indole nitrogen is weakly acidic and can be deprotonated with a suitable base (e.g., NaH) and subsequently alkylated or acylated. N1-substitution with small alkyl groups is often well-tolerated and can enhance biological activity.[\[2\]](#)
- C3-Ester Position: The ester is a key functional handle. It can be hydrolyzed to the corresponding carboxylic acid, which can then be converted into a wide array of amides or other derivatives. The presence of a hydrogen bond acceptor at C3 is a common feature in highly active analogs.[\[2\]](#)
- C2-Phenyl Ring: The substitution pattern on this ring is a critical determinant of activity. For anticancer applications targeting tubulin, the presence of a 3,4,5-trimethoxyphenyl moiety on this ring often confers high potency, mimicking the activity of natural products like colchicine.[\[2\]](#)

These modifications allow for the fine-tuning of the molecule's electronic properties, lipophilicity, and steric profile, which directly impacts its interaction with biological targets.[\[2\]](#)

Key Reactivity Sites Diagram

Caption: Key sites for synthetic modification.

Applications in Drug Discovery

The 2-phenylindole scaffold is a cornerstone in modern medicinal chemistry. **Ethyl 2-phenyl-1H-indole-3-carboxylate** and its derivatives have been extensively investigated for a wide range of pharmacological activities.

- **Anticancer Activity:** This is one of the most significant areas of research for 2-phenylindoles. [1] Many derivatives exhibit potent anti-proliferative effects against various cancer cell lines, including breast, lung, and leukemia. [1][4] A primary mechanism of action is the inhibition of tubulin polymerization, which disrupts microtubule dynamics, leading to mitotic arrest and apoptosis in cancer cells. [2]
- **Anti-inflammatory Activity:** Several 2-phenylindole derivatives have been identified as dual inhibitors of nitric oxide synthase (NOS) and the transcription factor NF-κB, both of which are key players in the inflammatory cascade. [3]
- **Antimicrobial and Antiviral Properties:** The scaffold has also been explored for its potential in combating bacterial, fungal, and viral infections. [1]

Conclusion

Ethyl 2-phenyl-1H-indole-3-carboxylate is more than just a chemical compound; it is a gateway to a vast chemical space of significant therapeutic potential. Its straightforward synthesis via the Fischer indole reaction, combined with its versatile reactivity, makes it an invaluable tool for medicinal chemists. A comprehensive understanding of its basic properties—from its physicochemical characteristics and spectroscopic signature to its reactivity and biological applications—is fundamental for any researcher aiming to leverage the power of the privileged 2-phenylindole scaffold in the development of next-generation therapeutics.

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